

physicochemical properties of 4-(Difluoromethoxy)cyclohexan-1-amine

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Compound of Interest

Compound Name: 4-(Difluoromethoxy)cyclohexan-1-amine

CAS No.: 1403864-40-3

Cat. No.: B2355743

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Technical Whitepaper: Physicochemical Profiling of 4-(Difluoromethoxy)cyclohexan-1-amine

Executive Summary **4-(Difluoromethoxy)cyclohexan-1-amine** represents a high-value fluorinated building block in modern medicinal chemistry.^[1] It serves as a strategic bioisostere for 4-methoxycyclohexan-1-amine, offering a unique modulation of lipophilicity and metabolic stability without significantly altering steric bulk.^[1] This guide provides a comprehensive physicochemical analysis, focusing on the impact of the difluoromethoxy (

) moiety on basicity (

), lipophilicity (

), and hydrogen bonding dynamics.

Molecular Architecture & Structural Analysis

The compound exists as two geometric isomers: cis and trans. In the context of drug design, the spatial orientation of the amine relative to the difluoromethoxy group dictates the vector of hydrogen bonding and the overall dipole moment.

- Core Scaffold: Cyclohexane ring (Chair conformation).^[1]
- Functional Group A (C1): Primary Amine ().
- Functional Group B (C4): Difluoromethoxy ether ().^[1]

The Fluorine Effect: Unlike the trifluoromethoxy (

) group, which is purely lipophilic and non-basic, the difluoromethoxy group contains an acidic proton (

for the ether hydrogen itself, not the amine). This allows the ether oxygen to act as a weak hydrogen bond acceptor while the

proton serves as a unique, lipophilic hydrogen bond donor.

Isomerism & Conformation

- Trans-isomer: The 1,4-substituents typically adopt a diequatorial conformation to minimize 1,3-diaxial interactions.^[1] This is generally the thermodynamically preferred isomer.
- Cis-isomer: One substituent must be axial. The preference is dictated by the A-value (conformational energy cost). The group (A-value ~1.2-1.4 kcal/mol) and group (estimated A-value ~0.6-0.8 kcal/mol) compete, often leading to the amine occupying the equatorial position and the ether the axial position in the cis form.^[1]

Physicochemical Parameters

The following data synthesizes calculated values and comparative analysis with non-fluorinated analogs (e.g., 4-methoxycyclohexan-1-amine).

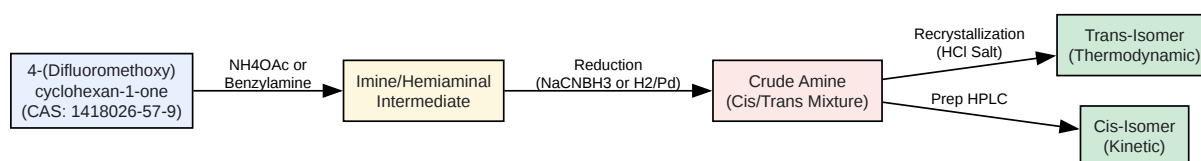
Parameter	Value (Approx/Calc)	Context & Causality
Molecular Weight	165.18 g/mol	Moderate weight, ideal for fragment-based design.[1]
Formula		--
(Conj. Acid)	9.6 – 9.9	Slightly lower than cyclohexylamine (10.[1]6) due to the through-bond inductive electron withdrawal () of the distal fluorine atoms.[1]
	1.1 – 1.4	The group is more lipophilic than () but less than .
	-1.5 to -1.0	At physiological pH, the amine is protonated (), driving the species into the aqueous phase despite the fluorinated tail.[1]
TPSA	35-40	Includes the amine (26) and the ether oxygen (reduced availability due to F). [1]
H-Bond Donors	3	2 from , 1 from (weak).[1]
H-Bond Acceptors	2	1 from

, 1 from Ether Oxygen.[1]

Synthesis & Purification Protocols

The synthesis typically proceeds via the reductive amination of the corresponding ketone. The ketone precursor, 4-(difluoromethoxy)cyclohexan-1-one (CAS: 1418026-57-9), is the critical "anchor" intermediate.[1]

Workflow Visualization



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Caption: Synthetic route from the ketone precursor via reductive amination to isolated isomers.

Detailed Protocol: Reductive Amination

- Reagents: 4-(Difluoromethoxy)cyclohexan-1-one (1.0 eq), Ammonium Acetate (10.0 eq), Sodium Cyanoborohydride (1.5 eq).[1]
- Solvent: Methanol (anhydrous).[1]
- Procedure:
 - Dissolve ketone in Methanol under atmosphere.
 - Add Ammonium Acetate and stir at RT for 1 hour to form the imine in situ.
 - Cool to 0°C and add portion-wise.

- Allow to warm to RT and stir for 12–16 hours.
- Workup: Quench with 1N NaOH (pH > 10). Extract with DCM ().^[1] The fluorinated ether is stable to basic aqueous workup.
- Purification: The crude mixture typically favors the trans isomer (approx 2:1 to 4:1 ratio). Isolate via column chromatography (DCM/MeOH/) or convert to the HCl salt for fractional crystallization.

Experimental Profiling: Determination

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data is essential for predicting blood-brain barrier (BBB) penetration.^[1]

Method: Potentiometric Titration^[1]

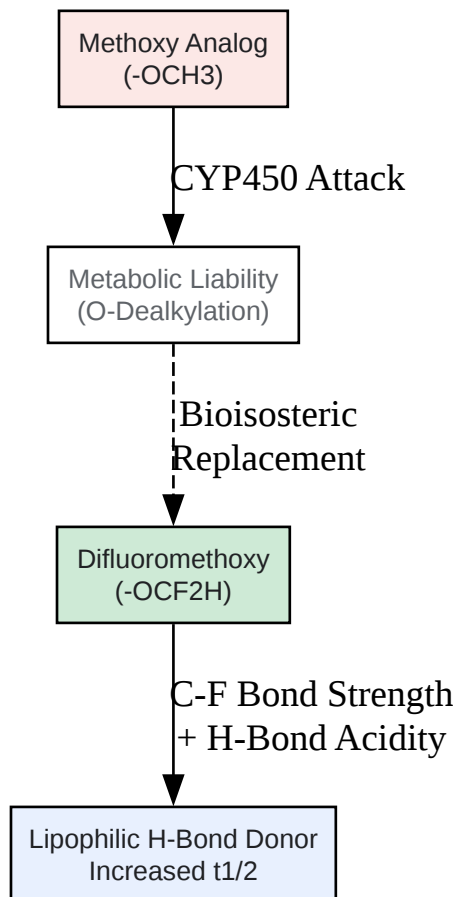
- Rationale: UV-metric methods are unsuitable as the compound lacks a strong chromophore (no conjugated system).^[1]
- Protocol:
 - Prepare a stock solution of the amine hydrochloride in water.
 - Titrate with KOH at under inert gas (Argon) to prevent carbonate formation.
 - Data Processing: Use the Bjerrum plot analysis. The point of semi-neutralization represents the .
 - Expected Result: The curve should show a single inflection point near pH 9.8.

Biological Relevance: The "Metabolic Block"

The difluoromethoxy group acts as a metabolic shield. In non-fluorinated analogs (methoxy), the O-methyl group is a primary site for oxidative dealkylation by Cytochrome P450 enzymes (CYP2D6).[1]

- Mechanism: The bond strength () renders the -carbon resistant to hydrogen abstraction, the first step in O-dealkylation.[1]
- Outcome: Extended half-life () and reduced clearance compared to the methoxy analog.[1]

Structure-Activity Relationship (SAR) Logic



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Caption: Bioisosteric rationale for replacing methoxy with difluoromethoxy groups.[1][2][3][4][5]

Safety & Handling (MSDS Highlights)

While specific toxicological data for this exact amine is limited, handling should follow protocols for fluorinated aliphatic amines.

- Hazards: Corrosive (Skin Corr.[1] 1B), Acute Toxicity (Oral).
- Storage: Store under nitrogen; the free base absorbs from air rapidly (carbamate formation). Keep cold ().
- Incompatibility: Strong oxidizing agents, acid chlorides, anhydrides.

References

- Precursor Identification:4-(Difluoromethoxy)cyclohexan-1-one (CAS 1418026-57-9).[1][3][4] GuideChem/ChemicalBook Database. [Link](#)
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